

comparative analysis of Calcitonin (8-32), salmon from different suppliers

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Compound of Interest

Compound Name: Calcitonin (8-32), salmon

Cat. No.: B15604920

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Comparative Analysis of Salmon Calcitonin (8-32) from Various Suppliers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of salmon Calcitonin (8-32), a selective amylin receptor antagonist, from several prominent suppliers. The information is intended to assist researchers in making informed decisions based on product specifications and available technical data.

Product Specifications

A summary of the key product specifications for salmon Calcitonin (8-32) from different suppliers is presented below. This information has been compiled from publicly available data sheets and product pages.

Supplier	Purity	Molecular Weight (Da)	Form	Storage Conditions
MedChemExpress	99.85% [1]	2725.06 [1]	Lyophilized powder	-20°C (1 year), -80°C (2 years) [2]
GenScript	Information not publicly available	Information not publicly available	Lyophilized powder	-20°C [3] [4]
Phoenix Pharmaceuticals	Information not publicly available	2725.10 [5]	Lyophilized powder	-20°C with desiccant [6]
Bachem	Information not publicly available	Information not publicly available	Trifluoroacetate salt	Information not publicly available
Thermo Fisher Scientific	≥94.0% [7]	Information not publicly available	Powder [7]	Information not publicly available
Real-Gene Labs	> 95% [8]	2725.12 [8]	Information not publicly available	-20°C (1 year) [8]

Note: "Information not publicly available" indicates that the data was not readily accessible on the supplier's website at the time of this review. Researchers are encouraged to contact the suppliers directly for the most current and complete information.

Experimental Protocols

Detailed experimental protocols are crucial for the accurate evaluation and comparison of peptides from different sources. Below are representative protocols for key analytical procedures.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is widely used to assess the purity of synthetic peptides.

Materials:

- Salmon Calcitonin (8-32) sample
- HPLC-grade water
- HPLC-grade acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- HPLC system with a C18 reversed-phase column

Procedure:

- Sample Preparation: Dissolve the lyophilized peptide in an appropriate solvent (e.g., water with 0.1% TFA) to a final concentration of 1 mg/mL.
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% TFA in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
- Chromatographic Conditions:
 - Column: C18 reversed-phase, 4.6 x 250 mm, 5 µm particle size.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 214 nm or 280 nm.
 - Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes is a typical starting point. The gradient can be optimized based on the peptide's hydrophobicity.
- Analysis: Inject the sample onto the column and record the chromatogram. The purity is calculated by dividing the peak area of the main peptide by the total area of all peaks, expressed as a percentage.

Potency Assessment by In Vitro cAMP Assay

The biological activity of salmon Calcitonin (8-32) as an amylin receptor antagonist can be determined by its ability to inhibit amylin-induced cyclic AMP (cAMP) production in a cell-based assay.

Materials:

- Cells expressing the amylin receptor (e.g., HEK293 cells).
- Salmon Calcitonin (8-32) from different suppliers.
- Amylin (agonist).
- Cell culture medium.
- cAMP assay kit.

Procedure:

- Cell Culture: Plate the cells in a 96-well plate and allow them to adhere overnight.
- Assay:
 - Wash the cells with a serum-free medium.
 - Pre-incubate the cells with varying concentrations of salmon Calcitonin (8-32) for 15-30 minutes.
 - Add a fixed concentration of amylin to stimulate cAMP production.
 - Incubate for a specified time (e.g., 30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels using a commercial cAMP assay kit according to the manufacturer's instructions.
- Data Analysis: Plot the cAMP concentration against the log concentration of salmon Calcitonin (8-32). The potency (e.g., IC₅₀ value) can be determined from the dose-response curve.

Stability Testing

Evaluating the stability of the peptide is critical for ensuring its shelf-life and performance in long-term experiments.

Materials:

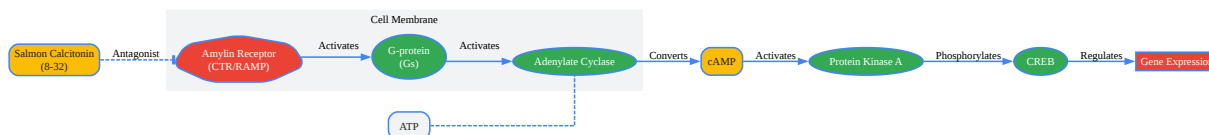
- Salmon Calcitonin (8-32) samples.
- Temperature and humidity-controlled chambers.
- HPLC system.

Procedure:

- **Sample Storage:** Store aliquots of the peptide at different temperatures (e.g., -20°C, 4°C, and 25°C) and humidity levels.
- **Time Points:** At specified time intervals (e.g., 0, 1, 3, and 6 months), retrieve a sample from each storage condition.
- **Analysis:** Analyze the purity of each sample using the HPLC method described above.
- **Data Evaluation:** Compare the purity of the stored samples to the initial purity (time 0). A significant decrease in purity indicates degradation.

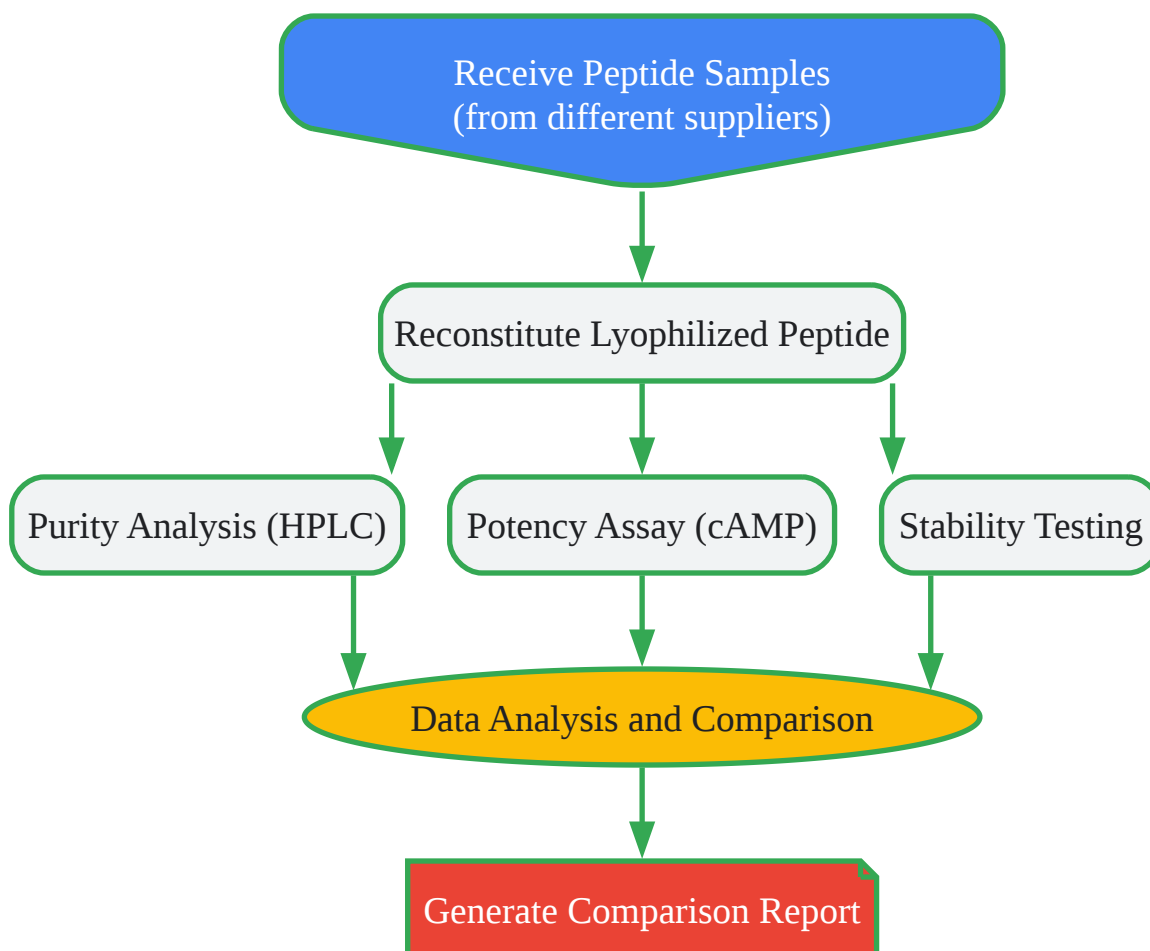
Visualizing Key Processes

To further aid in the understanding of salmon Calcitonin (8-32) and its analysis, the following diagrams illustrate the relevant signaling pathway and a typical experimental workflow.



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Calcitonin Receptor Signaling Pathway Antagonism



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General Experimental Workflow for Peptide Comparison

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References

- 1. Calcitonin (8-32), salmon - MedChem Express [bioscience.co.uk]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. genscript.com [genscript.com]
- 4. genscript.com [genscript.com]
- 5. Calcitonin (8-32) (Salmon) [phoenixbiotech.net]
- 6. phoenixpeptide.com [phoenixpeptide.com]
- 7. J64415.LB0 [thermofisher.com]
- 8. realgenelabs.com [realgenelabs.com]
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